

3-Ethylpyrrolidine-1-sulfonyl Chloride: Technical Safety & Handling Guide

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Compound of Interest

Compound Name: 3-Ethylpyrrolidine-1-sulfonyl chloride

Cat. No.: B13230104

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Executive Summary

3-Ethylpyrrolidine-1-sulfonyl chloride (CAS 1564741-01-0) is a specialized heterocyclic building block used primarily in the synthesis of sulfonamide-based pharmacophores.[1][2][3][4] Like its structural analogs, it functions as a highly electrophilic "warhead" capable of rapid coupling with amines. However, this reactivity comes with significant safety risks: it is corrosive, lachrymatory, and violently hydrolytic.

This guide moves beyond generic safety data sheets (SDS) to provide a field-validated protocol for handling this reagent in drug discovery workflows. The focus is on exclusion of moisture and controlled quenching, the two critical control points (CCPs) for preventing experimental failure and personnel injury.

Chemical Identity & Physical Properties[5][6][7][8]

Property	Data
Chemical Name	3-Ethylpyrrolidine-1-sulfonyl chloride
CAS Number	1564741-01-0
Molecular Formula	C ₆ H ₁₂ ClNO ₂ S
Molecular Weight	197.68 g/mol
Physical State	Liquid (Predicted) / Low-melting solid
Solubility	Soluble in DCM, THF, Ethyl Acetate; Reacts with Water
Reactivity Class	Sulfonyl Chloride (Electrophile)

Hazard Assessment (HSE)

Core Hazards

The sulfonyl chloride moiety (-SO₂Cl) defines the hazard profile. Upon contact with moisture (atmospheric or interstitial), it hydrolyzes to release hydrogen chloride (HCl) gas and the corresponding sulfonic acid.

- Skin Corrosion (Category 1B): Irreversible damage to skin and mucous membranes upon contact. The lipophilic ethyl-pyrrolidine ring facilitates rapid dermal absorption, potentially carrying the corrosive payload deeper into tissue.
- Lachrymator: Vapors are highly irritating to the eyes and respiratory tract.[\[5\]](#)
- Pressure Hazard: Sealed vials that have absorbed moisture may pressurize due to HCl generation, posing an explosion risk upon opening.

Personal Protective Equipment (PPE) Matrix

- Respiratory: Work strictly within a certified chemical fume hood. If handling >10g outside a hood, a full-face respirator with acid gas cartridges (Type E/B) is required.
- Dermal: Double-gloving is mandatory.

- Inner Layer: Nitrile (4 mil).
- Outer Layer: Nitrile (minimum 5 mil) or Neoprene.
- Rationale: Sulfonyl chlorides can permeate thin nitrile; the double layer provides a "sacrificial" barrier and visual indicator of breach.
- Ocular: Chemical splash goggles (ANSI Z87.1) are superior to safety glasses due to the lachrymatory vapor risk.

Storage & Stability Protocols

The "Dry Chain" Requirement

Stability is binary: stable in the absence of water, rapidly degrading in its presence.

- Temperature: Store at 2°C to 8°C (refrigerated). Long-term storage at -20°C is optimal to retard hydrolysis kinetics.
- Atmosphere: Must be stored under an inert atmosphere (Argon or Nitrogen).
- Container: Glass vials with PTFE-lined caps. Parafilm is insufficient for long-term moisture exclusion; use electrical tape or heat-shrink bands over the cap junction.

Shelf-Life Validation

Before using a stored batch, perform a visual and pressure check:

- Visual: If the liquid has turned cloudy or deposited a white solid crust, significant hydrolysis has occurred (formation of sulfonic acid).
- Pressure: If the septum/cap is domed, do not open. The vial is pressurized with HCl. Vent carefully with a needle in a fume hood.

Handling & Experimental Protocols

Reaction Setup (The Anhydrous Standard)

Objective: Couple **3-Ethylpyrrolidine-1-sulfonyl chloride** with an amine nucleophile while preventing hydrolysis.

Step-by-Step Workflow:

- Glassware Prep: Flame-dry or oven-dry all reaction vessels. Flush with N_2 .
- Solvent Choice: Use anhydrous DCM or THF. Note: Avoid nucleophilic solvents like alcohols or water.
- Base Scavenger: Always include a non-nucleophilic base (e.g., Diisopropylethylamine (DIPEA) or Triethylamine) to neutralize the HCl byproduct.
 - Stoichiometry: Use at least 1.2 equivalents of base relative to the sulfonyl chloride.
- Addition: Add the sulfonyl chloride last, preferably as a solution in the reaction solvent, dropwise at $0^\circ C$. This controls the exotherm.

Safe Quenching Protocol

Context: Unreacted sulfonyl chloride in the waste stream is a "time bomb" that can generate acid/gas in waste drums.

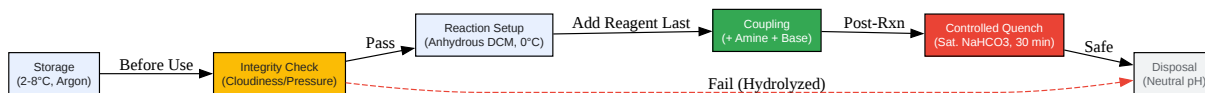
Procedure:

- Cool the reaction mixture to $0^\circ C$.
- Add a solution of 1M aqueous NaOH or saturated $NaHCO_3$.
- Mechanism: The base accelerates hydrolysis while neutralizing the generated HCl immediately, preventing gas evolution.
- Stir vigorously for 30 minutes to ensure complete destruction of the sulfonyl chloride before phase separation.

Visualization of Safety Logic

Safe Handling Workflow

This diagram illustrates the "Self-Validating" workflow to ensure operator safety and chemical integrity.

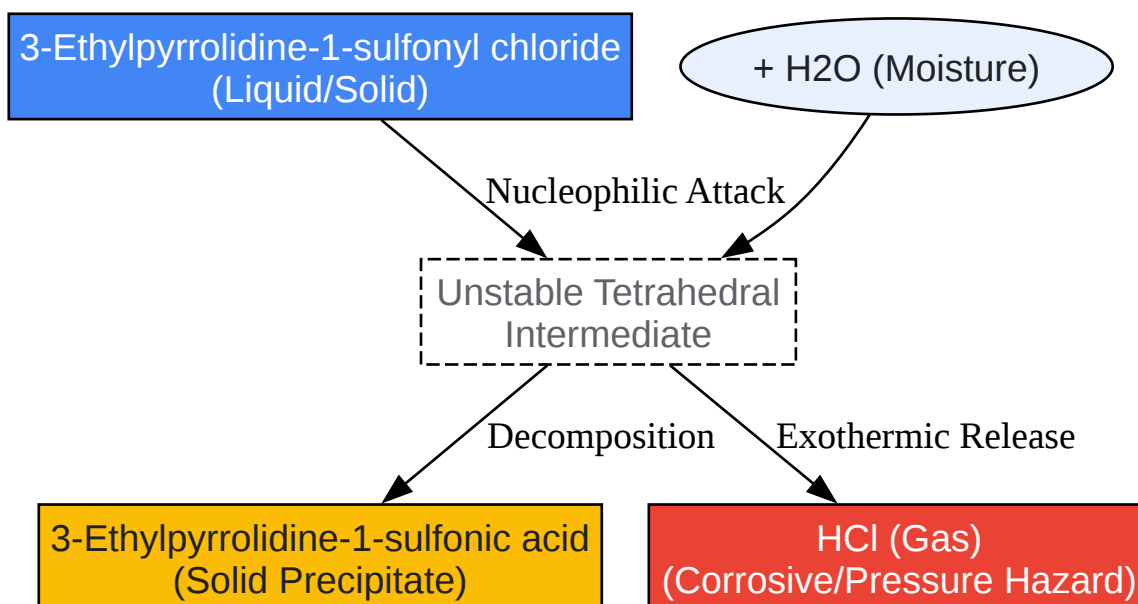


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Caption: Operational workflow emphasizing the integrity check and controlled quenching steps.

Hydrolysis & Decomposition Pathway

Understanding the decomposition chemistry is vital for recognizing hazards (HCl gas).



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Caption: Mechanism of hydrolysis showing the generation of corrosive HCl gas and sulfonic acid.

Emergency Procedures

Scenario	Immediate Action
Skin Contact	Wipe, then Wash. Wipe off excess liquid with a dry pad (to minimize reaction heat), then flush with water for 15 mins. Seek medical aid.
Eye Contact	Flush immediately with water or saline for 15 mins. Hold eyelids open. Do not use neutralization agents in the eye.
Spill (<10 mL)	Cover with dry sand or vermiculite. Do not use water.[5][6] Scoop into a container and treat with dilute NaOH in a fume hood.
Fire	Use CO ₂ , Dry Chemical, or Foam. Avoid water jets which may spread the chemical and accelerate HCl production.

References

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 - Smith, A. et al. "Late-Stage Sulfonyl Chloride Formation from Sulfonamides." Angewandte Chemie, 2019. (Contextual reference for sulfonamide synthesis). Available at: [\[Link\]](#)
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